

An In-depth Technical Guide to the Discovery and Synthesis of (S)-Beflubutamid

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Compound of Interest

Compound Name: (S)-beflubutamid

Cat. No.: B1532945

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Abstract

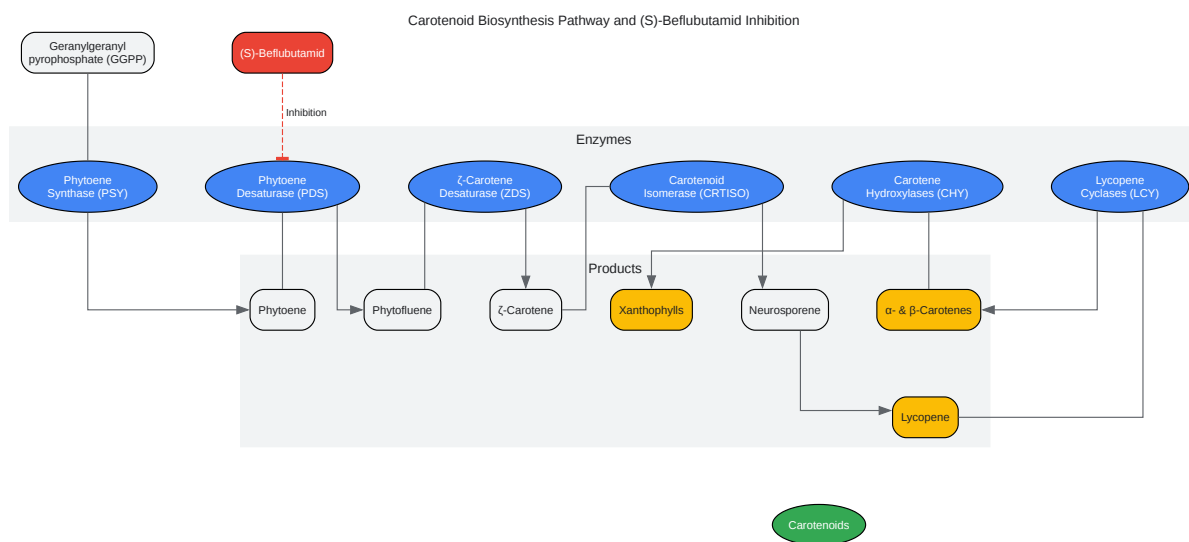
Beflubutamid is a selective herbicide effective against broadleaf weeds in cereal crops. It exists as two enantiomers, with the (S)-enantiomer, also known as Beflubutamid-M, exhibiting significantly higher herbicidal activity. This technical guide provides a comprehensive overview of the discovery, stereoselective synthesis, and biological evaluation of **(S)-beflubutamid**. Detailed experimental protocols for its synthesis, chiral separation, and herbicidal activity assessment are presented, along with a summary of key quantitative data. Furthermore, this guide illustrates the herbicide's mode of action and synthetic workflows using logical diagrams to facilitate a deeper understanding for research and development professionals in the agrochemical field.

Discovery and Mode of Action

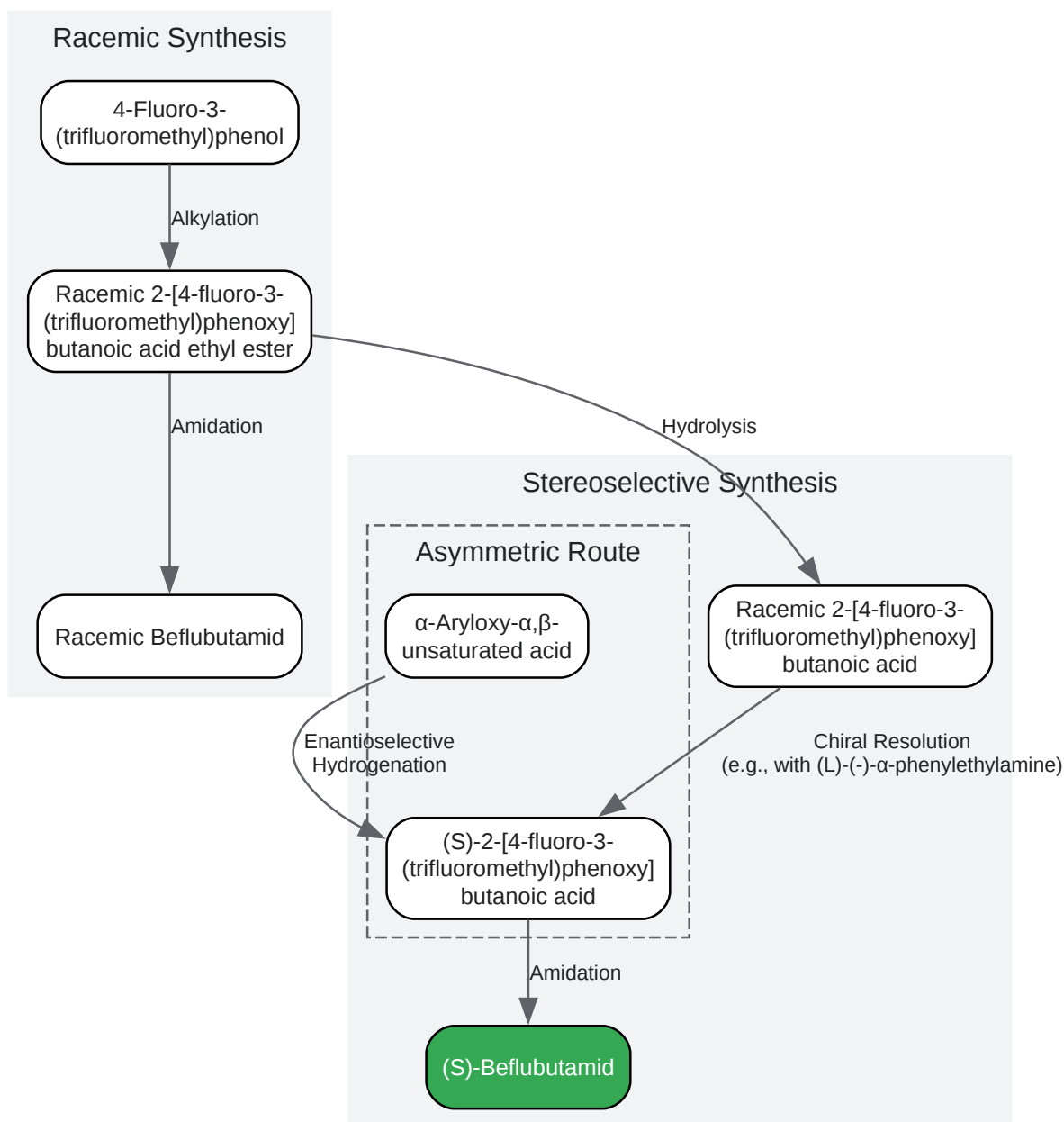
Beflubutamid was developed by Ube Industries in Japan and is used for the post-emergence control of important broadleaf weeds in wheat, barley, rye, and triticale.^[1] It is a chiral compound, and subsequent research revealed that the herbicidal activity resides almost exclusively in the (S)-enantiomer.^{[2][3]} In biotests using garden cress, (-)-beflubutamid (the (S)-enantiomer) was found to be at least 1000 times more active than (+)-beflubutamid (the (R)-enantiomer).^{[2][4][5]}

The mode of action of beflubutamid is the inhibition of carotenoid biosynthesis.[3] Specifically, it targets and inhibits the enzyme phytoene desaturase (PDS), a key enzyme in the pathway that converts phytoene to colored carotenoids.[6] This inhibition leads to the accumulation of phytoene and a depletion of protective carotenoids, resulting in photooxidation of chlorophyll and subsequent bleaching of the plant tissues, which ultimately leads to plant death.[6] Due to this characteristic bleaching effect, beflubutamid is classified as a bleaching herbicide.

Signaling Pathway: Carotenoid Biosynthesis and Inhibition by (S)-Beflubutamid



Synthetic Pathways to (S)-Beflubutamid

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